

Application Notes & Experimental Protocols for 2,4-Dibromothiazole-5-methanol

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Compound of Interest

Compound Name: *2,4-Dibromothiazole-5-methanol*

Cat. No.: *B071169*

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Abstract: This document provides a comprehensive technical guide for researchers, medicinal chemists, and professionals in drug development on the strategic use of **2,4-Dibromothiazole-5-methanol**. This trifunctional heterocyclic building block offers a unique platform for the synthesis of complex molecular architectures. We will delve into its regioselective reactivity, providing detailed, field-tested protocols for key transformations including palladium-catalyzed cross-coupling reactions and functional group manipulations. The causality behind experimental choices, troubleshooting, and self-validating system designs are explained to ensure scientific integrity and reproducibility.

Introduction: The Strategic Value of the Thiazole Scaffold

The thiazole ring is a cornerstone scaffold in medicinal chemistry, forming the core of numerous FDA-approved drugs and biologically active compounds.^{[1][2]} Its unique electronic properties and ability to engage in hydrogen bonding have rendered it a privileged structure in drug design, with derivatives exhibiting a vast spectrum of activities including antimicrobial, anti-inflammatory, and anticancer properties.^[3] **2,4-Dibromothiazole-5-methanol** emerges as a particularly valuable synthetic intermediate. It possesses three distinct, orthogonally reactive sites: a highly activated bromine at the C2 position, a less reactive bromine at the C4 position, and a primary alcohol at the C5 position. This configuration allows for a programmed, sequential introduction of diverse substituents, making it an ideal starting point for building molecular libraries and synthesizing complex target molecules.^{[4][5]}

Physicochemical & Spectroscopic Data

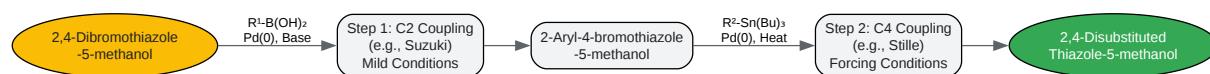
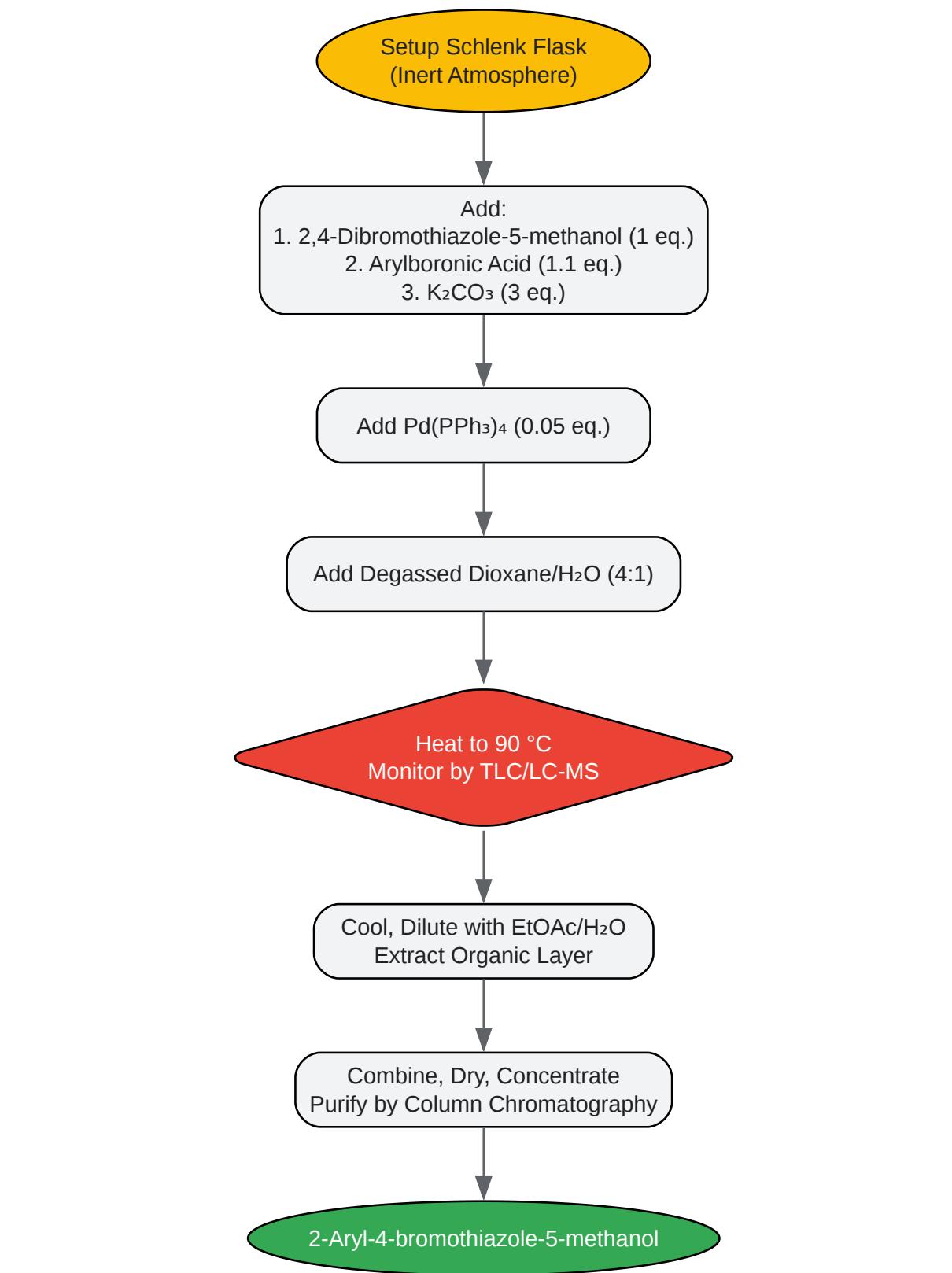
Proper characterization is the foundation of reproducible synthesis. The key properties of **2,4-Dibromothiazole-5-methanol** and its parent compound are summarized below.

Property	Value	Source
Product Name	2,4-Dibromothiazole-5-methanol	[6]
CAS Number	170232-68-5	[7]
Molecular Formula	C ₄ H ₃ Br ₂ NOS	[6]
Molecular Weight	272.95 g/mol	[6]
Appearance	Solid	[8]
Storage	Inert atmosphere, 2-8°C	[7]
¹ H NMR (500 MHz, CDCl ₃)	δ 4.78 (s, 2H), 2.11 (s, 1H)	[6]

For the parent compound, 2,4-Dibromothiazole (CAS 4175-77-3), the melting point is reported as 80-84 °C.

Core Principle: Regioselective Reactivity

The synthetic utility of 2,4-dibromothiazole derivatives is governed by the differential reactivity of the two bromine atoms. The C2 position is more electron-deficient compared to the C4 position, a consequence of the adjacent sulfur and nitrogen atoms. This electronic disparity makes the C2-Br bond significantly more susceptible to oxidative addition to a Pd(0) catalyst, which is the rate-limiting step in many cross-coupling reactions.[9][10] This allows for highly regioselective functionalization at the C2 position under carefully controlled conditions, leaving the C4-Br available for subsequent transformations.[11]



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Sources

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